

low coupling efficiency with 5'-O-DMT-ri phosphoramidite

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Compound of Interest

Compound Name: 5'-O-DMT-ri

Cat. No.: B10854480

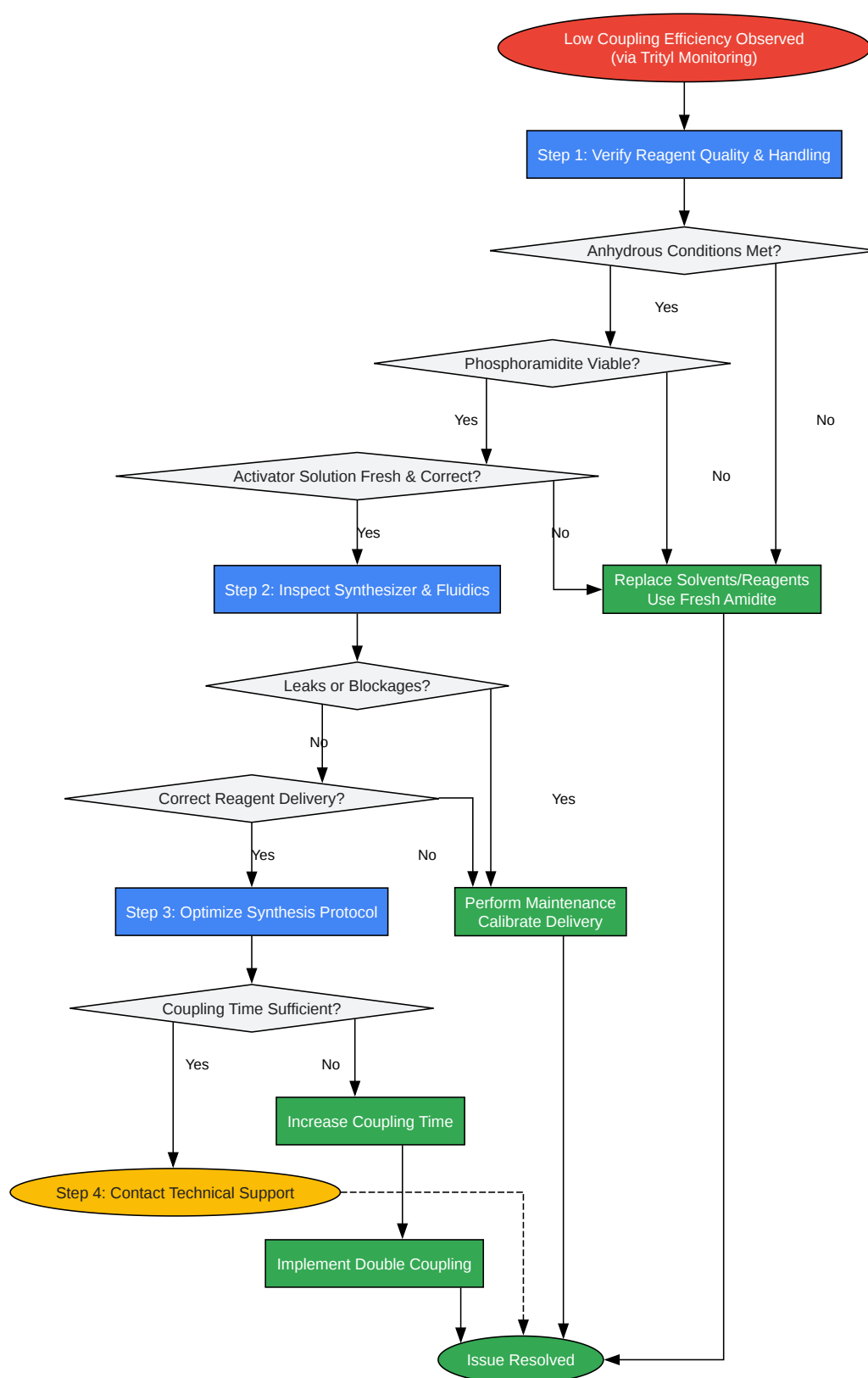
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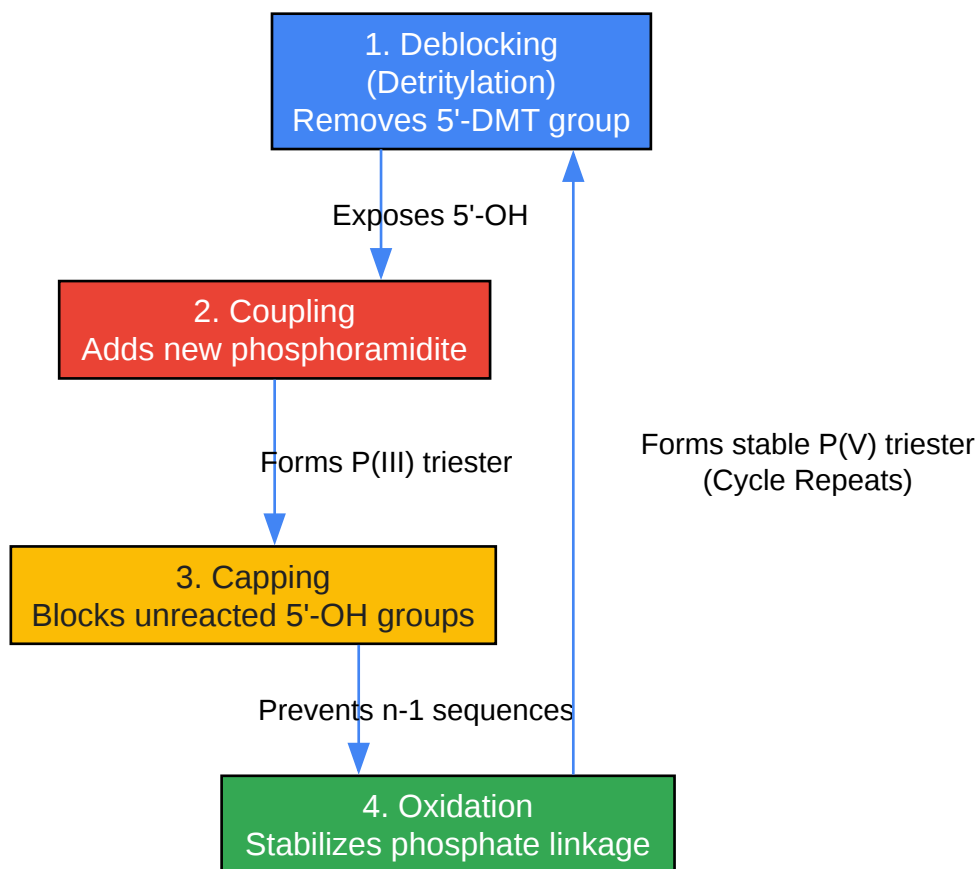
Technical Support Center: 5'-O-DMT-ri Phosphoramidite

This technical support guide provides troubleshooting assistance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing low coupling efficiency with **5'-O-DMT-ri** phosphoramidite during oligonucleotide synthesis.

Troubleshooting Guide: Low Coupling Efficiency

Low coupling efficiency is a critical issue in oligonucleotide synthesis, leading to a higher proportion of truncated sequences and a lower yield of the desired full-length product.^[1] This guide provides a systematic approach to diagnosing and resolving common problems.





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References

- 1. benchchem.com [benchchem.com]
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